

# Proper Disposal and Handling of Tizoxanide-d4

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## Compound of Interest

Compound Name: Tizoxanide-d4

Cat. No.: B565610

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This document provides essential safety, handling, and disposal protocols for **Tizoxanide-d4**, a deuterated internal standard used in research settings. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

## Immediate Safety and Handling Protocols

**Tizoxanide-d4** is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation. Adherence to proper safety measures is critical when handling this compound.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Use chemically resistant protective gloves.[\[1\]](#)
- Skin and Body Protection: Wear impervious clothing or a lab coat.[\[1\]](#)
- Respiratory Protection: Use a suitable respirator if ventilation is inadequate or when handling the solid form to avoid dust inhalation.[\[1\]](#)

### Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Avoid breathing dust, fumes, or vapors.

- Prevent contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

## Tizoxanide-d4: Key Data

The following table summarizes important quantitative information for **Tizoxanide-d4**.

Parameter	Value	Source(s)
CAS Number	1246817-56-0	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>3</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> S	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	269.27 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Brown Solid	<a href="#">[5]</a> <a href="#">[6]</a>
Recommended Storage	-20°C or 2-8°C	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Stability	≥ 4 years (at -20°C)	<a href="#">[3]</a>
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	<a href="#">[3]</a>
Solubility	Soluble in DMSO and Methanol	<a href="#">[3]</a>

## Step-by-Step Disposal Procedure

Disposal of **Tizoxanide-d4** and associated waste must be conducted in accordance with institutional and local environmental regulations. Never dispose of this chemical down the drain or in regular trash. The non-deuterated form, Tizoxanide, is classified as very toxic to aquatic life with long-lasting effects.[\[1\]](#)

### Step 1: Waste Segregation

- Collect all **Tizoxanide-d4** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a dedicated, properly labeled hazardous waste container.[\[7\]](#)[\[8\]](#)

- Do not mix **Tizoxanide-d4** waste with incompatible materials such as strong acids, bases, or oxidizing agents.[\[1\]](#)[\[9\]](#)

#### Step 2: Waste Container Management

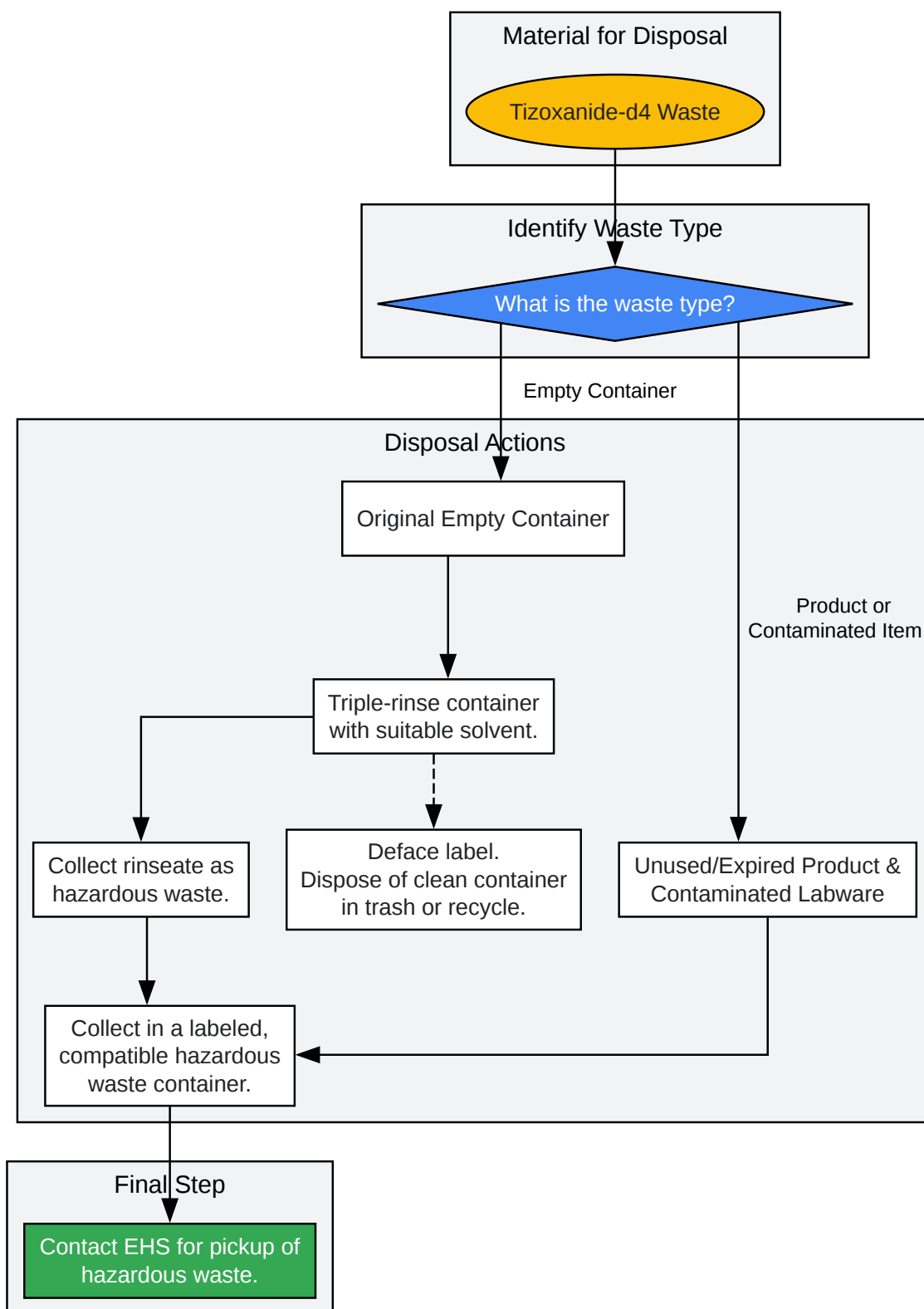
- Use a container made of a compatible material (e.g., glass or polyethylene) with a tightly fitting cap.[\[7\]](#)[\[10\]](#)
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Tizoxanide-d4**".
- Keep the waste container closed at all times except when adding waste.[\[7\]](#)[\[9\]](#)
- Store the waste container in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.

#### Step 3: Disposal of Empty Containers

- Empty **Tizoxanide-d4** containers must be triple-rinsed with a suitable solvent (e.g., methanol or acetone).[\[9\]](#)[\[10\]](#)
- Collect the rinseate as hazardous waste and add it to your **Tizoxanide-d4** waste stream.[\[9\]](#)
- After triple-rinsing, deface or remove the original label to prevent misuse.[\[11\]](#)[\[12\]](#) The clean, empty container may then be disposed of in the regular trash or recycled, depending on institutional policies.[\[9\]](#)

#### Step 4: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the hazardous waste.[\[9\]](#)
- Follow all institutional procedures for waste pickup, including completing any necessary forms.



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Caption: Decision workflow for the proper disposal of **Tizoxanide-d4** waste streams.

## Cited Experimental Use

The provided documentation indicates that Tizoxanide-d<sub>4</sub> is intended for use as an internal standard for the quantification of its non-deuterated analogue, Tizoxanide, by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[3] Tizoxanide itself is an active metabolite of the antiparasitic drug nitazoxanide and has been studied for its activity against various pathogens, including *M. tuberculosis*, *L. mexicana*, *T. cruzi*, influenza A virus, and hepatitis B and C viruses.[3] Detailed experimental protocols for these specific applications are not provided in the safety and product information documents. Researchers should consult relevant scientific literature for validated methodologies.

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## References

- 1. Tizoxanide|173903-47-4|MSDS [dcchemicals.com]
- 2. Disposal of deuterium (D<sub>2</sub>) — Synergy Recycling [synergy-recycling.co.uk]
- 3. caymanchem.com [caymanchem.com]
- 4. Tizoxanide-d<sub>4</sub> | CAS 1246817-56-0 | LGC Standards [lgcstandards.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. ethz.ch [ethz.ch]
- 8. ph.health.mil [ph.health.mil]
- 9. hsrn.umn.edu [hsrn.umn.edu]
- 10. rtong.people.ust.hk [rtong.people.ust.hk]
- 11. fda.gov [fda.gov]
- 12. dea.gov [dea.gov]
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